

A Technical Guide to 4-(Methylthio)phenylacetyl Chloride: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 4-(Methylthio)phenylacetyl
chloride

Cat. No.: B3147896

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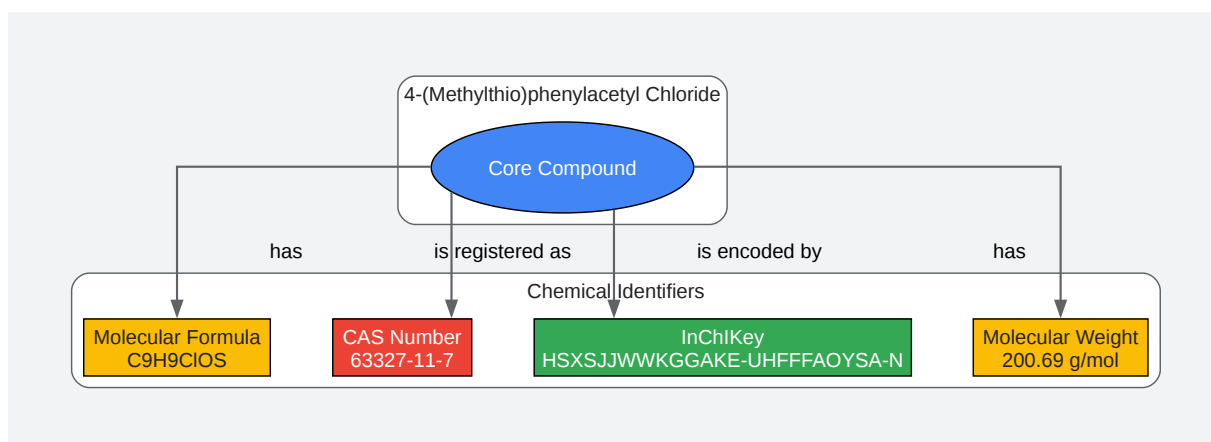
Abstract

This technical guide provides a comprehensive overview of **4-(Methylthio)phenylacetyl chloride**, a key intermediate in organic synthesis. The document details its molecular structure, physicochemical properties, and established synthesis protocols. It is intended for researchers, scientists, and professionals in drug development who utilize acyl chlorides as reactive building blocks. The guide includes structured data tables for easy reference, detailed experimental procedures, and logical diagrams to illustrate molecular identification and synthesis workflows, adhering to stringent visualization standards.

Molecular Structure and Identification

4-(Methylthio)phenylacetyl chloride is an aromatic acyl chloride featuring a methylthio group at the para position of the phenyl ring. The presence of the highly reactive acetyl chloride functional group makes it a valuable reagent for introducing the 4-(methylthio)phenylacetyl moiety into various molecules.

The relationships between the common chemical identifiers for this compound are illustrated below.



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Caption: Relationship between the core compound and its key chemical identifiers.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value	Source
Molecular Formula	C9H9ClOS	[1]
Molecular Weight	200.69 g/mol	[1]
CAS Number	63327-11-7	[1]
InChI Key	HSXSJJWWKGGAKE-UHFFFAOYSA-N	[1]
Canonical SMILES	CSc1ccc(cc1)CC(=O)Cl	

Physicochemical Properties

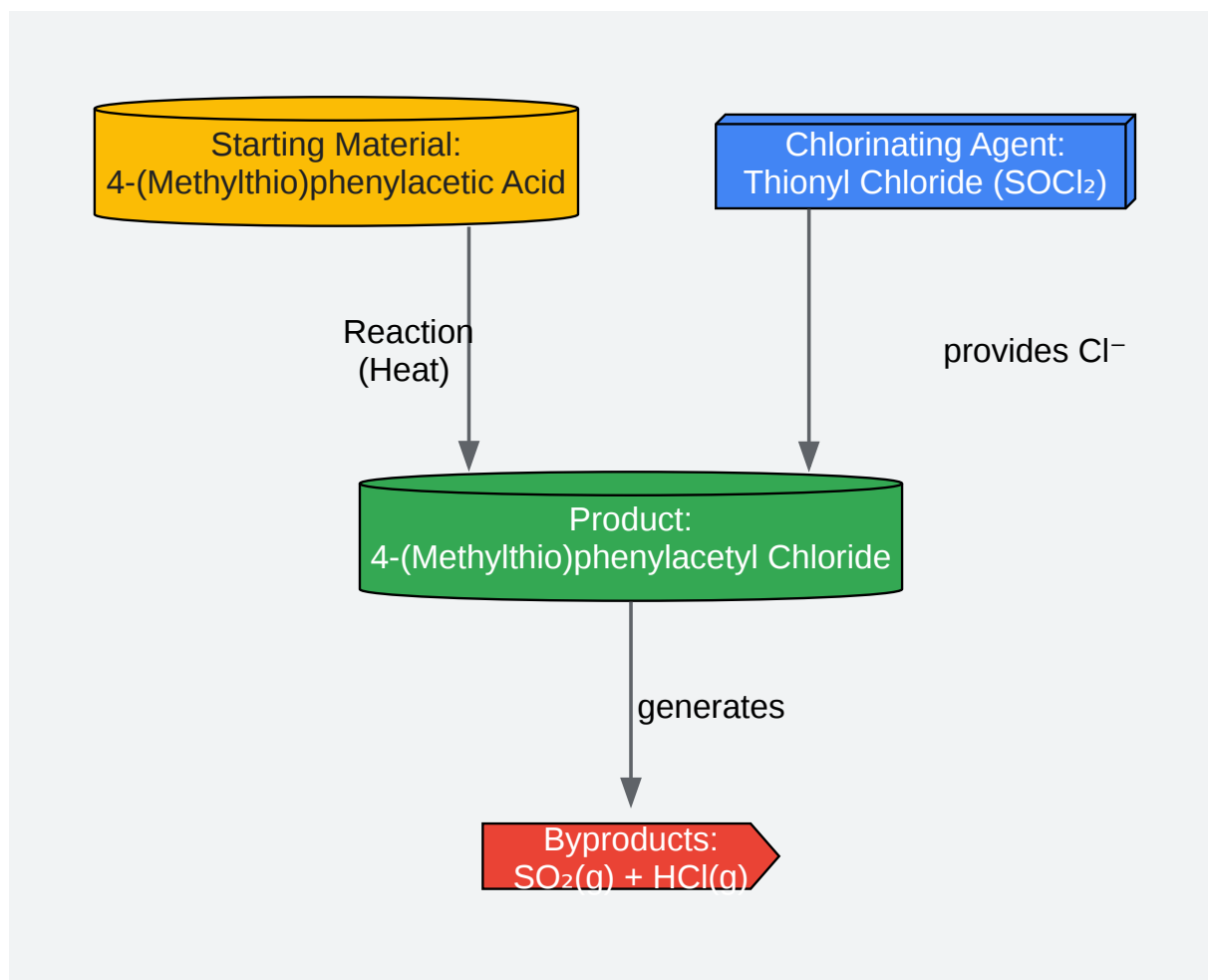
The physical and chemical properties of **4-(Methylthio)phenylacetyl chloride** are critical for its handling, storage, and application in synthesis. It is typically encountered as an oily liquid and is sensitive to moisture due to the reactivity of the acyl chloride group.

Table 2: Physicochemical Data

Property	Value	Notes	Source
Appearance	Black or yellow oily product	Purity dependent.	[1][2]
Boiling Point	94 - 95 °C at 16 hPa	Data for the closely related Phenylacetyl chloride.	[3]
Chemical Stability	Moisture sensitive. Stable under recommended storage conditions (room temperature).	The product is chemically stable under standard ambient conditions.	[3]
Storage Temperature	2 - 8 °C	Recommended for maintaining stability.	[3][4]

Synthesis and Reactivity

The primary route for synthesizing **4-(Methylthio)phenylacetyl chloride** involves the chlorination of its corresponding carboxylic acid, 4-(methylthio)phenylacetic acid. This transformation is commonly achieved using standard chlorinating agents such as thionyl chloride (SOCl₂) or oxalyl chloride. The resulting acyl chloride is a reactive electrophile, readily undergoing nucleophilic acyl substitution with alcohols, amines, and other nucleophiles.



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Caption: General synthesis workflow for **4-(Methylthio)phenylacetyl chloride**.

The precursor, 4-(methylthio)phenylacetic acid, can itself be synthesized from p-halogenated phenylacetic acid derivatives through a catalytic reaction with sodium methyl mercaptide.[5][6]

Experimental Protocols

The following protocols detail established methods for the synthesis of **4-(Methylthio)phenylacetyl chloride**.

Synthesis via Thionyl Chloride

This protocol describes the direct conversion of 4-methylthiophenylacetic acid to the corresponding acyl chloride using thionyl chloride.

- Materials:
 - 4-methylthiophenylacetic acid (158 g, 0.87 mole)
 - Thionyl chloride (150 ml, 2 moles)
- Procedure:
 - A mixture of 4-methylthiophenylacetic acid and thionyl chloride is prepared in a suitable reaction vessel.[\[1\]](#)
 - The mixture is heated to 90°C and maintained at this temperature for 2 hours.[\[1\]](#)
 - Upon completion of the reaction, the excess thionyl chloride is removed by distillation under reduced pressure.[\[1\]](#)
 - The resulting product is approximately 120 g of 4-methylthiophenylacetyl chloride, obtained as a black oily liquid.[\[1\]](#) This crude product can often be used in subsequent reactions without further purification.[\[1\]](#)

Synthesis via Oxalyl Chloride (Adapted from a related compound)

This method, demonstrated for a similar substrate, uses oxalyl chloride and a catalytic amount of DMF. It is a milder alternative to thionyl chloride and is often preferred for sensitive substrates.

- Materials:
 - 4-(Methylthio)phenylacetic acid (1 equivalent)
 - Oxalyl chloride (1.1 equivalents)
 - N,N-dimethylformamide (DMF) (catalytic amount, ~0.5 mL for a 47.3 mmol scale)

- Anhydrous Tetrahydrofuran (THF)
- Procedure:
 - Dissolve the 4-(methylthio)phenylacetic acid in anhydrous THF in a flask under an inert atmosphere.
 - To this solution, add oxalyl chloride followed by a catalytic amount of DMF.[\[2\]](#)
 - Stir the reaction mixture at ambient temperature for approximately 3 hours.[\[2\]](#)
 - After the reaction is complete, concentrate the mixture under reduced pressure to yield the crude acyl chloride as an oil.[\[2\]](#) The product is often used directly in the next synthetic step without purification.[\[2\]](#)

Spectroscopic Data (Predicted)

While specific experimental spectra for **4-(Methylthio)phenylacetyl chloride** are not widely published, its structure allows for the prediction of characteristic signals based on data from analogous compounds like phenylacetyl chloride and 4-(methylthio)phenylacetic acid.[\[7\]](#)

Table 3: Predicted Spectroscopic Characteristics

Technique	Feature	Predicted Chemical Shift / Wavenumber	Notes
IR Spectroscopy	C=O stretch (acyl chloride)	~1785 - 1815 cm ⁻¹	A very strong and sharp absorption band, characteristic of acyl chlorides.
Aromatic C=C stretch	~1600, ~1490 cm ⁻¹	Medium intensity bands typical for substituted benzene rings.	
C-S stretch	~600 - 800 cm ⁻¹	Weak to medium intensity.	
¹ H NMR	Ar-H	~7.2 - 7.4 ppm (AA'BB' system)	Two doublets are expected for the para-substituted ring.
-CH ₂ -	~4.1 - 4.3 ppm (singlet)	Methylene protons adjacent to the carbonyl group.	
-S-CH ₃	~2.5 ppm (singlet)	Methyl protons of the thioether group.	
¹³ C NMR	C=O (acyl chloride)	~170 - 174 ppm	Carbonyl carbon of the acyl chloride.
Ar-C	~125 - 145 ppm	Multiple signals for the aromatic carbons.	
-CH ₂ -	~50 - 55 ppm	Methylene carbon.	
-S-CH ₃	~15 - 17 ppm	Methyl carbon of the thioether group.	

Safety and Handling

4-(Methylthio)phenylacetyl chloride is a corrosive and hazardous chemical that requires strict safety protocols. Its reactivity is similar to that of phenylacetyl chloride.

- General Hazards: The compound is corrosive and may be corrosive to metals.^[3] It causes severe skin burns and eye damage and may cause respiratory irritation.^{[3][8]}
- Handling: Use only in a well-ventilated area or under a chemical fume hood.^{[4][8]} Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.^{[3][9]} Avoid breathing mists or vapors.^[3]
- Storage: Store in a cool (2-8 °C), dry, and well-ventilated place.^{[3][4]} Keep containers tightly closed in a corrosives-compatible area.^{[3][8]} The material is moisture-sensitive.^[3]
- Fire Safety: The compound is combustible.^[9] In case of fire, use dry chemical, CO₂, or alcohol-resistant foam. Do not use water, as it reacts to produce corrosive hydrogen chloride gas.^{[9][10]} Fire may also produce toxic phosgene gas.^[9]

Table 4: GHS Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H290	May be corrosive to metals.[3]
H314	Causes severe skin burns and eye damage.[3]	
H335	May cause respiratory irritation.[3]	
Precautionary	P261	Avoid breathing mist or vapors. [3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[3]	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	
P405	Store locked up.[3]	

Conclusion

4-(Methylthio)phenylacetyl chloride is a reactive chemical intermediate with well-defined properties and synthesis routes. Its utility in organic chemistry is significant, though its hazardous and corrosive nature necessitates careful handling and storage. This guide provides the essential technical data and protocols required for its safe and effective use in a research and development setting.

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